

Safety, handling, and storage of 1-(4-Nitrophenyl)piperidin-4-one

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Compound of Interest

Compound Name: 1-(4-Nitrophenyl)piperidin-4-one

Cat. No.: B1587207

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An In-depth Technical Guide to the Safe Handling, Storage, and Disposal of 1-(4-Nitrophenyl)piperidin-4-one

Abstract: **1-(4-Nitrophenyl)piperidin-4-one** is a key intermediate in pharmaceutical synthesis, valued for its role as a chemical building block.^[1] As with many specialized research chemicals, particularly those containing a nitrophenyl moiety, a thorough understanding of its potential hazards and the implementation of rigorous safety protocols are paramount for ensuring the well-being of laboratory personnel and the integrity of research outcomes. This guide provides a comprehensive overview of the safety, handling, and storage considerations for **1-(4-Nitrophenyl)piperidin-4-one**, synthesized from available chemical data, information on structurally related compounds, and established best practices in chemical safety.

Compound Identification and Properties

Proper identification is the foundational step in chemical safety. The key identifiers and physical properties of **1-(4-Nitrophenyl)piperidin-4-one** are summarized below.






Property	Value	Source(s)
Chemical Name	1-(4-Nitrophenyl)piperidin-4-one	[2]
CAS Number	23499-01-6	[2][3]
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₃	[2][3]
Molecular Weight	220.22 g/mol	[2]
Appearance	Solid	
Storage Class	11 (Combustible Solids)	
Purity	Typically ≥98%	[2]

Hazard Assessment and GHS Classification (Inferred)

While a specific, comprehensive Safety Data Sheet (SDS) for **1-(4-Nitrophenyl)piperidin-4-one** is not readily available, a robust hazard assessment can be inferred from the known toxicological profiles of structurally analogous compounds, such as 1-(4-Nitrophenyl)piperazine and other nitrophenyl-substituted heterocycles.[4][5][6][7] The presence of the nitrophenyl group is a common structural alert for potential toxicity.

Causality of Hazards: The nitroaromatic functional group can be metabolically reduced to form reactive intermediates that may lead to cellular damage. The piperidone core, while generally stable, is part of a molecule that can be absorbed through the skin, inhaled as a dust, or ingested.

The following GHS classifications should be considered applicable until specific toxicological data becomes available.

Hazard Class	Hazard Statement	GHS Pictogram	Precautionary Codes (Examples)
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	 alt text	P264, P270, P301+P317, P330, P501
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	 alt text	P280, P302+P352, P317, P362+P364
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	 alt text	P264, P280, P302+P352, P332+P317
Serious Eye Damage/Irritation (Category 2)	H319: Causes serious eye irritation	 alt text	P264, P280, P305+P351+P338, P337+P317
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation	 alt text	P261, P271, P304+P340, P319, P403+P233

Note: This classification is inferred from structurally similar compounds and should be used for precautionary purposes.[\[4\]](#)[\[5\]](#)[\[8\]](#)

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to containment is essential, prioritizing engineering controls to isolate the hazard, supplemented by robust PPE protocols.[\[9\]](#)

Engineering Controls

- **Primary Containment:** All weighing and handling of the solid compound should be performed in a certified chemical fume hood or a powder containment hood to prevent inhalation of airborne dust.[\[10\]](#)

- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and exhausted safely.[11]

Personal Protective Equipment (PPE)

The selection of PPE is the final barrier between the researcher and the chemical.[12]

- Hand Protection: Wear nitrile rubber gloves. Always inspect gloves prior to use and change them frequently, especially after direct contact.[6]
- Eye Protection: Chemical safety goggles or safety glasses with side shields that conform to EN 166 (EU) or ANSI Z87.1 (US) standards are mandatory.[6]
- Skin and Body Protection: A laboratory coat must be worn at all times. For operations with a higher risk of spillage, consider a chemically resistant apron.
- Respiratory Protection: If engineering controls are not sufficient or during a large spill clean-up, a NIOSH/MSHA or European Standard EN 136 approved respirator with an appropriate particulate filter should be used.[6]



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Caption: General workflow for safely handling **1-(4-Nitrophenyl)piperidin-4-one**.

Handling and Storage Protocols

Adherence to strict handling and storage procedures minimizes the risk of exposure and preserves the chemical's integrity.

Safe Handling Practices

- **Avoid Dust Formation:** Handle the solid material carefully to avoid creating dust.
- **Prevent Contact:** Do not get the chemical in eyes, on skin, or on clothing.^[5]
- **Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands and any exposed skin thoroughly after handling.^{[11][13]}
- **Incompatible Materials:** Keep away from strong oxidizing agents and strong bases, which could lead to vigorous or exothermic reactions.^[6]

Storage Conditions

- **Container:** Keep the container tightly closed and properly labeled.^[5]
- **Environment:** Store in a cool, dry, and well-ventilated area away from incompatible materials.
^[11] Several suppliers recommend refrigerated storage (4°C) for long-term stability.^[2]
- **Integrity:** Regularly inspect containers for leaks or damage.^[13]

Emergency Procedures

A pre-defined emergency plan is critical for responding effectively to accidents.

First-Aid Measures

- **Inhalation:** Remove the person to fresh air and keep them comfortable for breathing. If symptoms persist, seek medical attention.^[5]
- **Skin Contact:** Immediately take off contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.^[5]
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get immediate medical attention.^[5]
- **Ingestion:** Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek medical attention if you feel unwell.^[5]

Accidental Release Measures (Spills)

- Evacuate: Alert others and evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand). Avoid creating dust.
- Collect: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area thoroughly with a suitable decontaminating solution.
- Dispose: Dispose of all contaminated materials as hazardous waste.

Caption: Decision-making flowchart for emergency response to incidents.

Waste Disposal

All waste containing **1-(4-Nitrophenyl)piperidin-4-one**, including empty containers, contaminated PPE, and spill clean-up materials, must be treated as hazardous waste. Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.^[5] Do not allow the chemical to enter drains or waterways.

Conclusion

1-(4-Nitrophenyl)piperidin-4-one is a valuable research tool that can be used safely when its potential hazards are understood and respected. By implementing robust engineering controls, adhering to strict PPE and handling protocols, and being prepared for emergencies, researchers can mitigate the risks associated with this compound. The causality-driven approach outlined in this guide, which links chemical properties to specific safety requirements, provides a framework for a culture of safety in the laboratory.

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References

- 1. nbinno.com [nbinno.com]
- 2. chemscene.com [chemscene.com]
- 3. manchesterorganics.com [manchesterorganics.com]
- 4. 1-(4-Nitrophenyl)piperazine | C₁₀H₁₃N₃O₂ | CID 80447 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. assets.thermofisher.cn [assets.thermofisher.cn]
- 6. fishersci.es [fishersci.es]
- 7. keyorganics.net [keyorganics.net]
- 8. echemi.com [echemi.com]
- 9. pharmtech.com [pharmtech.com]
- 10. safety.duke.edu [safety.duke.edu]
- 11. synquestprodstorage.blob.core.windows.net [synquestprodstorage.blob.core.windows.net]
- 12. Safe handling of hazardous drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 13. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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